

Solubility and preparation of 2',5'-Dideoxyadenosine for experimental use.

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Compound of Interest

Compound Name: 2',5'-Dideoxyadenosine

Cat. No.: B1206784

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Application Notes and Protocols for 2',5'-Dideoxyadenosine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2',5'-Dideoxyadenosine is a cell-permeable nucleoside analog that acts as a potent, non-competitive inhibitor of adenylyl cyclase.[1][2] By binding to the P-site of the enzyme, it effectively reduces the intracellular concentration of cyclic AMP (cAMP), a critical second messenger involved in numerous signaling pathways.[1][2] This inhibitory action makes **2',5'-Dideoxyadenosine** a valuable tool for studying cAMP-mediated cellular processes, including signal transduction, hormone action, and neurotransmission. These application notes provide detailed information on its solubility, preparation for experimental use, and protocols for its application in cell-based assays.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ N ₅ O ₂	[3]
Molecular Weight	235.24 g/mol	[2][3]
CAS Number	6698-26-6	[2][3]
Appearance	White to off-white solid	[2]
Purity	≥98%	[3]

Solubility Data

The solubility of **2',5'-Dideoxyadenosine** in various solvents is crucial for the preparation of stock solutions and experimental media. The following table summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Concentration (mM)	Notes	Reference
DMSO	125 mg/mL	531.37 mM	Ultrasonic treatment may be required. Use freshly opened DMSO as it is hygroscopic.	[2]
DMSO	20 mg/mL	85.02 mM	-	[3]
DMSO	10 mg/mL	42.51 mM	-	[4]
DMF	5 mg/mL	21.25 mM	-	[3]
PBS (pH 7.2)	10 mg/mL	42.51 mM	-	[3]

Preparation of Stock Solutions

Proper preparation and storage of stock solutions are critical for maintaining the activity and ensuring the reproducibility of experiments.

Protocol 1: High-Concentration DMSO Stock Solution (100 mM)

- Materials:
 - **2',5'-Dideoxyadenosine** powder
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 1. Aseptically weigh the required amount of **2',5'-Dideoxyadenosine**. For 1 mL of a 100 mM stock solution, weigh 23.52 mg.
 2. Add the appropriate volume of DMSO to the powder. For a 100 mM stock, add 1 mL of DMSO to 23.52 mg of the compound.
 3. To aid dissolution, vortex the solution and, if necessary, sonicate the vial in a water bath until the solution is clear.[\[2\]](#) Gentle heating can also be applied if precipitation occurs.[\[2\]](#)
 4. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

- Powder: Store at -20°C for up to 3 years.[\[2\]](#) The solid compound is stable at room temperature for at least one month.[\[5\]](#)
- Stock Solutions in DMSO:
 - Store at -80°C for up to 6 months.[\[2\]](#)
 - Store at -20°C for up to 1 month.[\[2\]](#)
- Aqueous Solutions: Solutions are reported to be unstable and it is recommended to prepare them fresh.[\[1\]](#)

Experimental Protocols

Protocol 2: Inhibition of Adenylyl Cyclase in Cell Culture

This protocol provides a general guideline for treating cultured cells with **2',5'-Dideoxyadenosine** to inhibit adenylyl cyclase activity, which can be measured by quantifying intracellular cAMP levels.

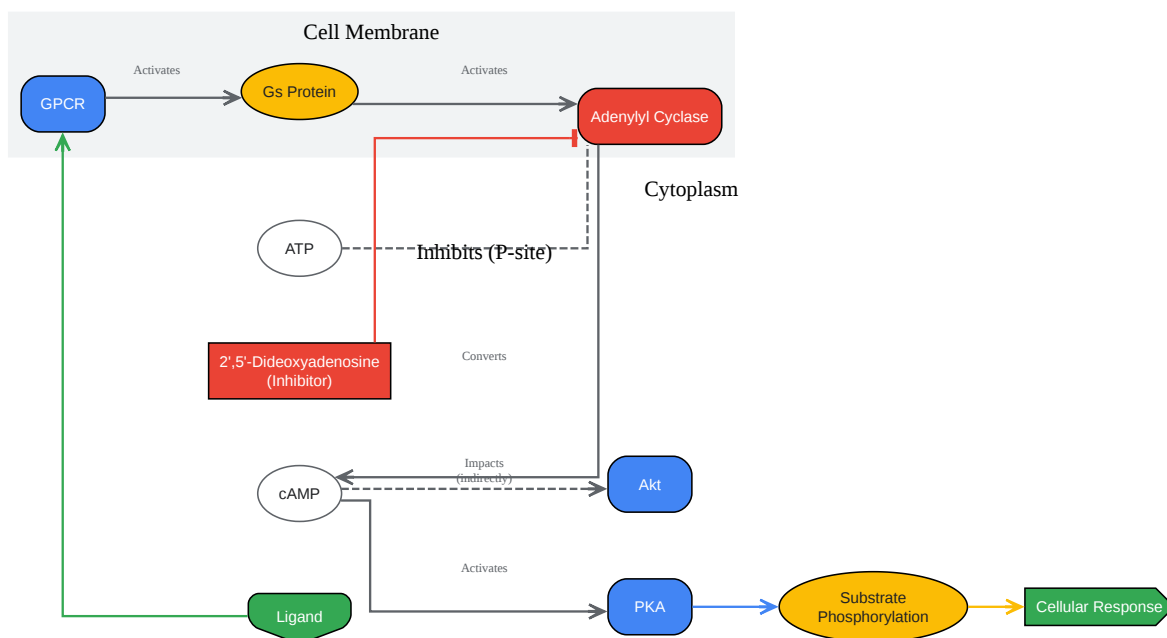
- Cell Seeding:
 - Plate cells (e.g., HEK293, primary hippocampal neurons) in appropriate culture vessels and allow them to adhere and reach the desired confluency.[\[2\]](#)
- Preparation of Working Solution:
 - Thaw an aliquot of the **2',5'-Dideoxyadenosine** DMSO stock solution.
 - Dilute the stock solution in pre-warmed cell culture medium to the desired final concentration. A typical final concentration for significant inhibition is in the range of 10-50 μM .[\[2\]](#) It is important to ensure the final DMSO concentration in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.
- Treatment of Cells:
 - Remove the existing culture medium from the cells.
 - Add the medium containing the desired concentration of **2',5'-Dideoxyadenosine**.
 - Include appropriate controls:
 - Vehicle Control: Cells treated with the same concentration of DMSO as the experimental group.
 - Positive Control (Adenylyl Cyclase Activator): Cells treated with an adenylyl cyclase activator like Forskolin to induce cAMP production.
 - Inhibitor + Activator: Cells pre-treated with **2',5'-Dideoxyadenosine** followed by stimulation with an adenylyl cyclase activator to demonstrate the inhibitory effect.

- Incubation:
 - Incubate the cells for the desired period. A pre-incubation time of 30 minutes with **2',5'-Dideoxyadenosine** is often sufficient to achieve inhibition before adding a stimulus.[\[2\]](#)
- Measurement of cAMP Levels:
 - Following treatment, lyse the cells and measure intracellular cAMP levels using a commercially available cAMP assay kit (e.g., ELISA or TR-FRET based).

Visualizations

Signaling Pathway of Adenylyl Cyclase Inhibition

The following diagram illustrates the mechanism of action of **2',5'-Dideoxyadenosine** in the context of G-protein coupled receptor (GPCR) signaling.

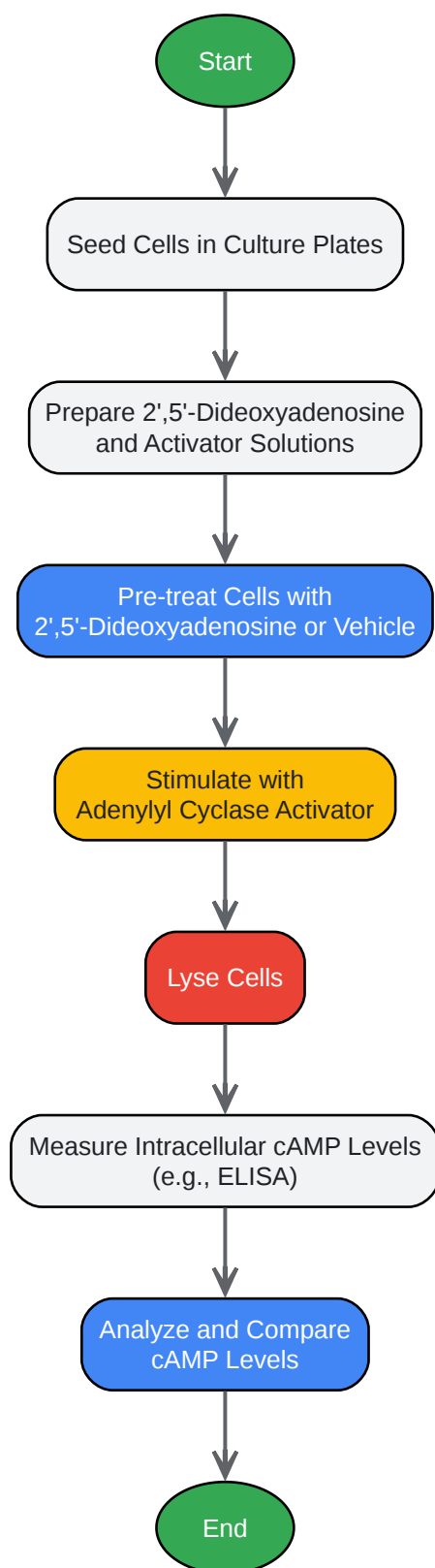


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Caption: Mechanism of **2',5'-Dideoxyadenosine** action.

Experimental Workflow for Assessing Adenylyl Cyclase Inhibition

This diagram outlines the key steps in a typical cell-based assay to evaluate the inhibitory effect of **2',5'-Dideoxyadenosine**.



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Caption: Workflow for adenylyl cyclase inhibition assay.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. 2',5'-Dideoxyadenosine Cell-permeable, non-competitive adenylate cyclase inhibitor (IC₅₀ = 3 μM), that binds to the adenosine P1 binding site. | 6698-26-6 [sigmaaldrich.cn]
- 5. selleckchem.com [selleckchem.com]
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